

Technical Guide: 3-Chloro-4-methoxybenzenemethanamine (CAS No. 115514-77-7)

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Compound of Interest

Compound Name: 3-Chloro-4-methoxybenzenemethanamine

Cat. No.: B050188

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-4-methoxybenzenemethanamine, also known as 3-chloro-4-methoxybenzylamine, is a key chemical intermediate primarily utilized in the synthesis of active pharmaceutical ingredients (APIs). Its most notable application is in the production of Avanafil, a phosphodiesterase type 5 (PDE5) inhibitor used for the treatment of erectile dysfunction.^{[1][2]} This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Chloro-4-methoxybenzenemethanamine**, detailed experimental protocols for its application in the synthesis of Avanafil, and an in-depth look at the associated biological signaling pathways.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Chloro-4-methoxybenzenemethanamine** is presented in the table below. This information has been compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	115514-77-7	[3] [4] [5]
Molecular Formula	C ₈ H ₁₀ ClNO	[3] [4] [5]
Molecular Weight	171.62 g/mol	[3] [5]
Boiling Point	263.5 °C at 760 mmHg	[3] [6]
Density	1.18 g/cm ³	[3] [6]
Flash Point	113.2 °C	[3]
Refractive Index	1.549	[3]
pKa	9.01 ± 0.10 (Predicted)	[3] [7]
Form	Solid	[8]
Melting Point	250-255 °C (hydrochloride salt)	[8]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[7]
Storage Temperature	2-8°C, protect from light	[7] [9]

Experimental Protocols

The primary application of **3-Chloro-4-methoxybenzenemethanamine** is as a crucial building block in the synthesis of Avanafil. The following is a generalized experimental protocol for a key step in this synthesis, derived from publicly available patent literature.

Synthesis of Ethyl 4-[(3-chloro-4-methoxybenzyl)amino]-2-(methylsulfanyl)pyrimidine-5-carboxylate

This procedure outlines the nucleophilic substitution reaction between ethyl 4-chloro-2-(methylsulfanyl)pyrimidine-5-carboxylate and **3-chloro-4-methoxybenzenemethanamine**.

Materials:

- Ethyl 4-chloro-2-(methylsulfanyl)pyrimidine-5-carboxylate
- **3-Chloro-4-methoxybenzenemethanamine**[\[10\]](#)
- Methylene dichloride (DCM)
- Water
- Sodium carbonate
- Tetrabutylammonium bromide

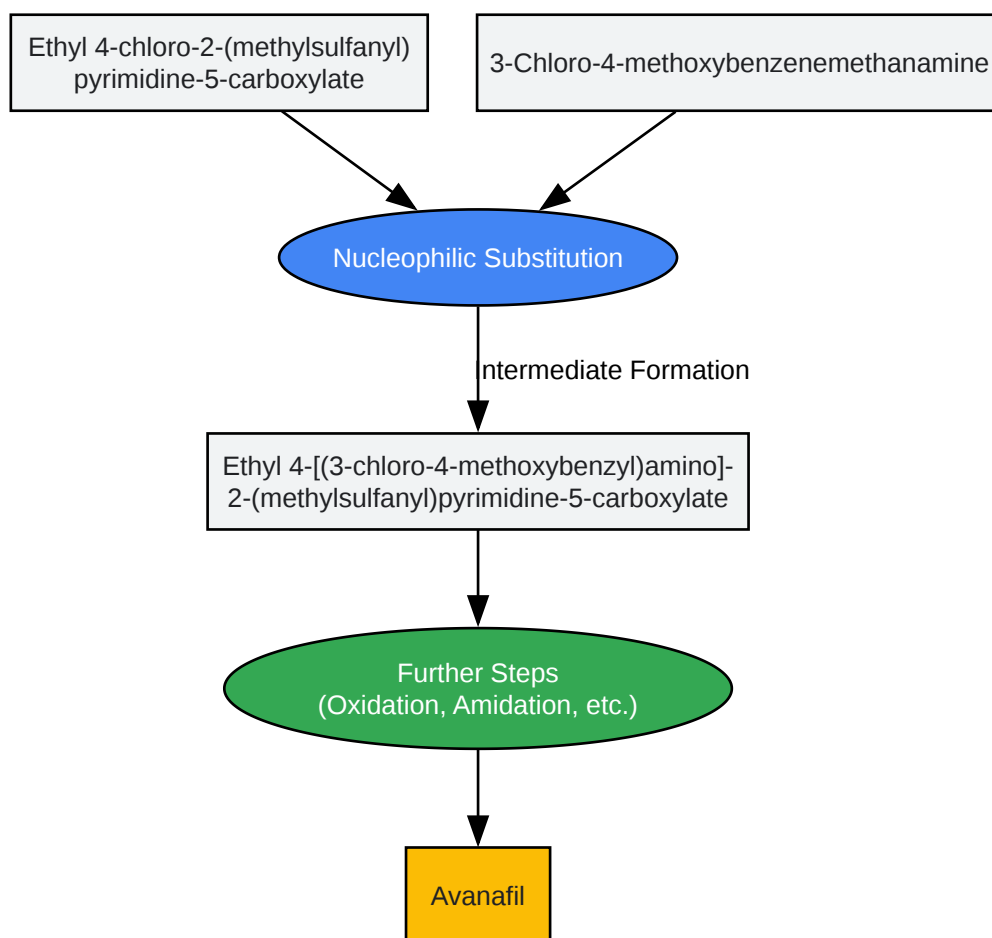
Procedure:

- To a reaction vessel containing 600 mL of methylene dichloride, add 100 g of ethyl 4-chloro-2-(methylsulfanyl)pyrimidine-5-carboxylate and 91.2 g of **3-chloro-4-methoxybenzenemethanamine**.[\[10\]](#)
- Stir the mixture and add 500 mL of water, 48 g of sodium carbonate, and 1 g of tetrabutylammonium bromide.[\[10\]](#)
- Maintain the reaction mixture at a temperature of 25-30°C overnight with continuous stirring.
[\[10\]](#)
- After the reaction is complete, as monitored by a suitable analytical method such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC), separate the organic (methylene dichloride) layer.
- Wash the organic layer with water to remove any remaining water-soluble impurities.
- Evaporate the methylene dichloride under reduced pressure to yield the crude product, ethyl 4-[(3-chloro-4-methoxybenzyl)amino]-2-(methylsulfanyl)pyrimidine-5-carboxylate.[\[10\]](#)
- Further purification can be achieved through recrystallization or column chromatography to achieve the desired purity.

Mandatory Visualizations

Synthesis of Avanafil Intermediate

The following diagram illustrates a key step in the synthesis of an Avanafil intermediate, highlighting the role of **3-Chloro-4-methoxybenzenemethanamine**.

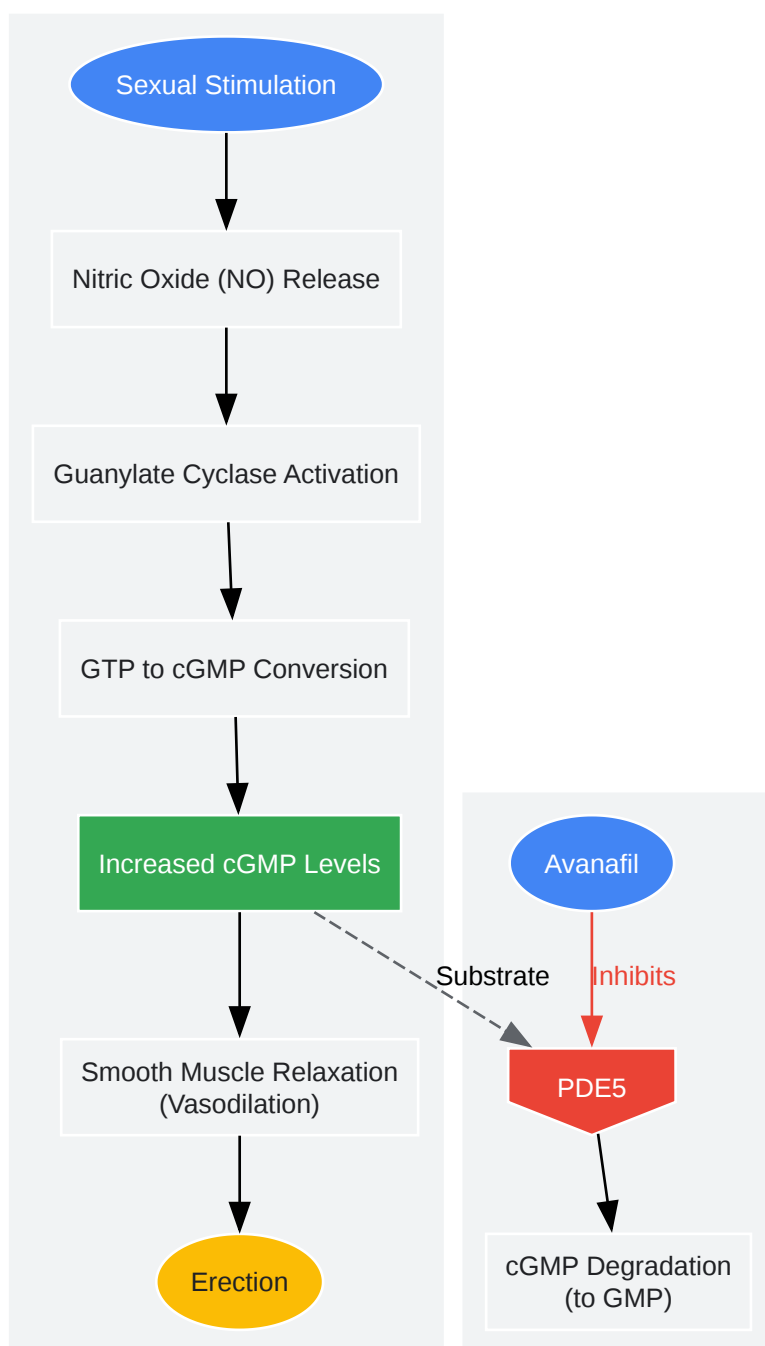


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A simplified workflow for the synthesis of Avanafil.

Signaling Pathway of Avanafil

Avanafil functions as a phosphodiesterase type 5 (PDE5) inhibitor. The diagram below illustrates the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) signaling pathway and the mechanism of action of Avanafil.



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Mechanism of action of Avanafil via PDE5 inhibition.

Conclusion

3-Chloro-4-methoxybenzenemethanamine is a vital intermediate in modern pharmaceutical synthesis, particularly for the production of Avanafil. Understanding its chemical properties,

synthesis applications, and the biological pathways of the final drug product is essential for researchers and professionals in the field of drug development. This guide provides a foundational understanding to support further research and development activities. During sexual arousal, nitric oxide (NO) is released, which activates guanylate cyclase to produce cyclic guanosine monophosphate (cGMP).^{[11][12]} Increased levels of cGMP lead to smooth muscle relaxation and vasodilation, resulting in an erection.^{[11][12]} Avanafil, by inhibiting PDE5, prevents the degradation of cGMP, thereby enhancing and prolonging the erectile response.^{[11][12]}

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